

VEGFR-2-IN-5 hydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: VEGFR-2-IN-5 hydrochloride

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An In-depth Technical Guide to the Solubility of VEGFR-2-IN-5 Hydrochloride

This technical guide provides comprehensive information on the solubility of **VEGFR-2-IN-5 hydrochloride** in dimethyl sulfoxide (DMSO) and water. It is intended for researchers, scientists, and professionals in drug development who are working with this compound. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and the relevant biological context of the VEGFR-2 signaling pathway.

VEGFR-2-IN-5 Hydrochloride: An Overview

VEGFR-2-IN-5 hydrochloride is an inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).[1][2][3] VEGFR-2 is a key mediator of angiogenesis, the formation of new blood vessels, which is a critical process in both normal physiology and in pathological conditions such as cancer.[4] By inhibiting VEGFR-2, this compound can block the signaling pathways that lead to endothelial cell proliferation, migration, and survival, thereby impeding tumor angiogenesis.[5][6] The hydrochloride salt form of VEGFR-2-IN-5 is often used in research due to its enhanced water solubility and stability compared to the free base form.[7]

Solubility Data

The solubility of a compound is a critical physicochemical parameter that influences its handling, formulation, and bioavailability.[8] The following table summarizes the reported solubility of **VEGFR-2-IN-5 hydrochloride** in DMSO and water. It is important to note that methods such as ultrasonication can be used to enhance dissolution.[1][9]



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 46 mg/mL	126.22 mM	Hygroscopic DMSO can impact solubility; using a new vial is recommended.[7]
200 mg/mL	Ultrasonic assistance. [9]		
230 mg/mL	573.69 mM	Ultrasonic assistance.	
Water	100 mg/mL	Ultrasonic assistance. [9]	
100 mg/mL	249.43 mM	Ultrasonic assistance.	_

Molecular Weight of VEGFR-2-IN-5 hydrochloride: 400.91 g/mol [9]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for in vitro and in vivo studies. The two primary methods for measuring solubility are thermodynamic and kinetic assays.[8][10]

Thermodynamic Solubility (Equilibrium Method)

This method, often referred to as the "shake-flask" method, measures the equilibrium solubility of a compound, which is the concentration of a saturated solution in equilibrium with an excess of the solid compound.[10][11] It is considered the gold standard for solubility measurement.

Protocol:

Compound Dispensing: Add an excess amount of solid VEGFR-2-IN-5 hydrochloride to a
known volume of the solvent (e.g., DMSO or water) in a vial. The excess solid is crucial to
ensure that a saturated solution is formed.[10]



- Equilibration: Seal the vial and agitate it at a constant temperature for a defined period (typically 24-72 hours) to allow the system to reach equilibrium. A shaker or rotator is used for this purpose.[11]
- Phase Separation: After equilibration, separate the undissolved solid from the solution. This is typically achieved by centrifugation followed by careful collection of the supernatant, or by filtration using a filter that does not bind the compound.
- Concentration Analysis: Determine the concentration of **VEGFR-2-IN-5 hydrochloride** in the clear supernatant. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and reliable analytical technique for this purpose.[12]
- Data Reporting: The solubility is reported as the measured concentration of the saturated solution (e.g., in mg/mL or mM).

Kinetic Solubility

Kinetic solubility measures the concentration at which a compound precipitates from a solution when added from a concentrated stock, typically in DMSO.[8] This high-throughput method is often used in early drug discovery.

Protocol:

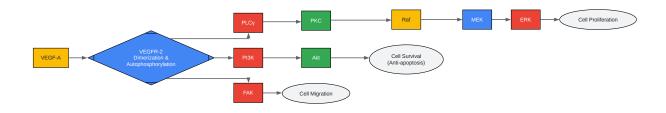
- Stock Solution Preparation: Prepare a high-concentration stock solution of VEGFR-2-IN-5 hydrochloride in 100% DMSO.
- Serial Dilution: Add the DMSO stock solution to an aqueous buffer or water in a multi-well plate. This creates a rapid change in solvent composition, which can lead to precipitation if the compound's solubility limit is exceeded.
- Incubation: Incubate the plate for a shorter period (e.g., 1-2 hours) at a controlled temperature.
- Precipitation Detection: Measure the amount of precipitate formed. This can be done using various methods, such as nephelometry (light scattering), UV-Vis spectroscopy, or by analyzing the concentration of the compound remaining in solution after filtration.



 Data Analysis: The kinetic solubility is the concentration at which precipitation is first observed.

VEGFR-2 Signaling Pathway

VEGFR-2 is a receptor tyrosine kinase that plays a central role in angiogenesis.[13] The binding of its ligand, primarily Vascular Endothelial Growth Factor A (VEGF-A), initiates a cascade of intracellular signaling events.[14][15]



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VEGFR-2 Signaling Cascade

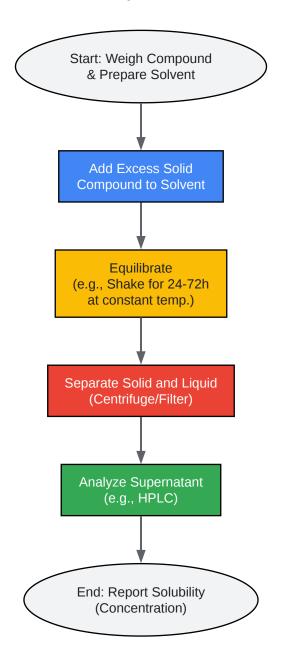
Upon activation by VEGF-A, VEGFR-2 dimerizes and undergoes autophosphorylation on specific tyrosine residues in its intracellular domain.[16][17] This creates docking sites for various signaling proteins, leading to the activation of multiple downstream pathways, including:

- The PLCy-PKC-Raf-MEK-ERK (MAPK) pathway, which is crucial for promoting endothelial cell proliferation.[5][17]
- The PI3K/Akt pathway, which is a key regulator of endothelial cell survival and has antiapoptotic functions.[17][18]
- The FAK (Focal Adhesion Kinase) pathway, which is involved in regulating endothelial cell migration, an essential step in angiogenesis.[5][18]



Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the thermodynamic solubility of a compound like **VEGFR-2-IN-5 hydrochloride**.



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Thermodynamic Solubility Workflow

This workflow provides a systematic approach to ensure reproducible and accurate solubility measurements, which are fundamental for the progression of drug discovery and development



projects.

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